

In-Depth Technical Guide: Safety and Profile of Epanolol-d5

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Compound of Interest

Compound Name: Epanolol-d5

Cat. No.: B12422351

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Disclaimer: No specific Safety Data Sheet (SDS) for **Epanolol-d5** is publicly available. This document has been compiled from scientific literature and chemical databases for Epanolol. The safety and handling precautions for **Epanolol-d5** should be considered equivalent to those for the unlabeled compound. This guide is intended for use by researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Epanolol is a selective beta-1 adrenergic receptor antagonist.^[1] The deuterated form, **Epanolol-d5**, is primarily used in research, particularly in pharmacokinetic studies, as an internal standard for mass spectrometry-based quantification. The physical and chemical properties of Epanolol are summarized below.

Property	Value	Source
Chemical Formula	C ₂₀ H ₂₃ N ₃ O ₄	[2] [3]
Molar Mass	369.41 g/mol	[4]
CAS Number	86880-51-5	[4]
Appearance	Solid (presumed)	N/A
Solubility	No data available	N/A
Melting Point	No data available	N/A
Boiling Point	No data available	N/A
pKa	No data available	N/A

Toxicological Data

Specific quantitative toxicological data for Epanolol, such as LD50 or LC50 values, are not readily available in the public domain. However, as a member of the beta-blocker class of drugs, its toxicological profile can be inferred from the known effects of this class. Overdose with beta-blockers can lead to significant toxicity.[\[5\]](#)

Parameter	Data	Source
Acute Toxicity (Oral)	No specific LD50 data available for Epanolol. Beta-blocker overdoses can be lethal.[5]	[5]
Skin Corrosion/Irritation	No data available.	N/A
Eye Damage/Irritation	No data available.	N/A
Carcinogenicity	A review of 18 beta-adrenergic blockers did not identify significant concerns for carcinogenicity for the class.[6]	[6]
Mutagenicity	No data available for Epanolol. A review of other beta-blockers has summarized available mutagenicity data.[6]	[6]
Teratogenicity	No data available for Epanolol. A review of other beta-blockers has summarized available teratogenicity data.[6]	[6]
Signs of Overexposure	Bradycardia (slow heart rate), hypotension (low blood pressure), bronchospasm, and hypoglycemia. In severe cases, seizures and coma can occur.[5][7]	[5][7]

Handling and Safety Precautions

Given the lack of a specific SDS, standard laboratory safety practices for handling potent pharmaceutical compounds should be followed.

Precaution	Recommendation
Personal Protective Equipment (PPE)	Wear appropriate PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.
Engineering Controls	Work in a well-ventilated area, preferably in a fume hood, to minimize inhalation exposure.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures

In case of exposure, the following first aid measures are recommended:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Mechanism of Action and Signaling Pathway

Epanolol is a selective β_1 -adrenergic receptor antagonist with partial agonist activity.^[8] Its primary therapeutic effects are in the management of cardiovascular conditions such as angina pectoris.^{[9][10]} The mechanism involves blocking the action of catecholamines (e.g., adrenaline and noradrenaline) at β_1 -receptors in the heart muscle. This leads to a reduction in heart rate, myocardial contractility, and blood pressure, thereby decreasing myocardial oxygen demand.^[11]

Caption: Signaling pathway of **Epanolol-d5** as a β_1 -adrenergic antagonist.

Experimental Protocols

Synthesis of Epanolol

The synthesis of Epanolol has been described in the scientific literature.^[4] The following is a generalized workflow based on the published method. For precise experimental details,

including reagent quantities and reaction conditions, the original publication should be consulted.

Caption: Generalized workflow for the synthesis of Epanolol.

Safety Pharmacology Studies

Standard safety pharmacology studies are conducted during drug development to assess potential adverse effects on major physiological systems.^{[12][13][14]} While specific study protocols for Epanolol are not publicly available, a typical core battery of safety pharmacology studies would include assessments of the central nervous, cardiovascular, and respiratory systems.^{[12][14]}

Central Nervous System (CNS) Assessment:

- **Methodology:** A functional observational battery (FOB) or Irwin screen in rodents would be used to evaluate behavioral and neurological changes. This involves systematic observation of the animals' appearance, behavior, and motor function after administration of the test compound at various doses.
- **Parameters Observed:** Changes in posture, gait, activity level, reflexes, and autonomic signs.

Cardiovascular System Assessment:

- **Methodology:** In vivo studies in telemetered animals (e.g., dogs, non-human primates) allow for continuous monitoring of cardiovascular parameters. In vitro assays, such as the hERG assay, are used to assess the potential for QT interval prolongation.
- **Parameters Measured:** Blood pressure, heart rate, and electrocardiogram (ECG) intervals (PR, QRS, QT, QTc).

Respiratory System Assessment:

- **Methodology:** Whole-body plethysmography in conscious, unrestrained animals is a common method to assess respiratory function.
- **Parameters Measured:** Respiratory rate, tidal volume, and minute volume.

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